

Storage and handling guidelines for Methyl 4-(hydroxymethyl)cyclohexanecarboxylate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Methyl 4-(hydroxymethyl)cyclohexanecarboxylate

Cat. No.: B180981

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An In-depth Technical Guide to the Storage and Handling of **Methyl 4-(hydroxymethyl)cyclohexanecarboxylate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive information on the proper storage and handling of **Methyl 4-(hydroxymethyl)cyclohexanecarboxylate**, a versatile building block in organic synthesis. Adherence to these guidelines is crucial to ensure the chemical's integrity, maximize safety, and prevent potential hazards in the laboratory and manufacturing environments.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **Methyl 4-(hydroxymethyl)cyclohexanecarboxylate** is fundamental for its safe handling and storage.

Property	Value	Source
Molecular Formula	C ₉ H ₁₆ O ₃	[1]
Molecular Weight	172.22 g/mol	[1] [2]
Appearance	Colorless to Pale-yellow Solid or Liquid	
Boiling Point	233°C to 250.7°C	[1]
Melting Point	99.8°C	[1]
Density	1.059 g/cm ³	[1]
Flash Point	99.8 ± 12.6 °C	[3]
Solubility	Soluble in organic solvents like ether and alcohol; insoluble in water.	[1]

Storage Guidelines

Proper storage is essential to maintain the quality and stability of **Methyl 4-(hydroxymethyl)cyclohexanecarboxylate**.

Storage Conditions

Parameter	Recommendation	Source
Temperature	Store at room temperature or refrigerated (2-8°C). [3] [4] [5]	[1] [3] [4] [5]
Atmosphere	Store in a dry, well-ventilated place. [6] [7] An inert atmosphere is recommended for long-term storage. [5]	[1] [5] [6] [7]
Container	Keep containers tightly closed. [6] [7]	[6] [7]

Incompatible Materials

To prevent hazardous reactions, avoid storing **Methyl 4-(hydroxymethyl)cyclohexanecarboxylate** with the following:

- Strong oxidizing agents
- Strong bases[8][9]

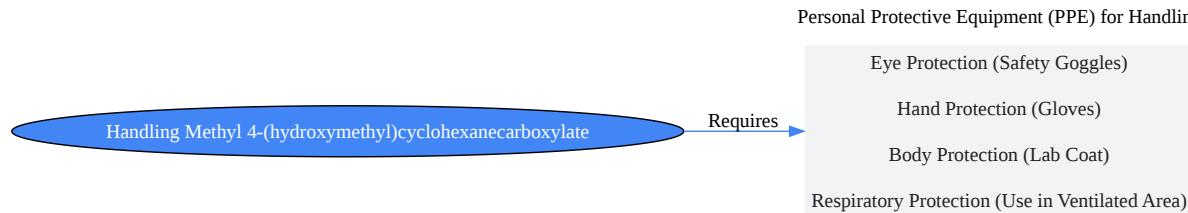
Handling Procedures

Safe handling practices are critical to minimize exposure and ensure personnel safety.

Personal Protective Equipment (PPE)

The following PPE should be worn when handling **Methyl 4-(hydroxymethyl)cyclohexanecarboxylate**:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[7]
- Hand Protection: Wear protective gloves.[7]
- Skin and Body Protection: Wear protective clothing.[7][10]
- Respiratory Protection: Use only in a well-ventilated area. If ventilation is inadequate, wear suitable respiratory equipment.



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Figure 1: Recommended Personal Protective Equipment.

General Hygiene Measures

- Avoid contact with skin, eyes, and clothing.[6][10]
- Do not breathe dust, fume, gas, mist, vapors, or spray.[7]
- Wash hands thoroughly after handling.[10]
- Do not eat, drink, or smoke when using this product.[6]
- Remove and wash contaminated clothing before reuse.[6]

Safety and Hazard Information

Methyl 4-(hydroxymethyl)cyclohexanecarboxylate is associated with the following hazards:

Hazard Statement	Description	Source
H302	Harmful if swallowed	[11]
H312	Harmful in contact with skin	[11]
H315	Causes skin irritation	[11]
H319	Causes serious eye irritation	[11]
H332	Harmful if inhaled	[11]
H335	May cause respiratory irritation	[7][11]

Emergency Procedures

In the event of an emergency, follow these procedures:

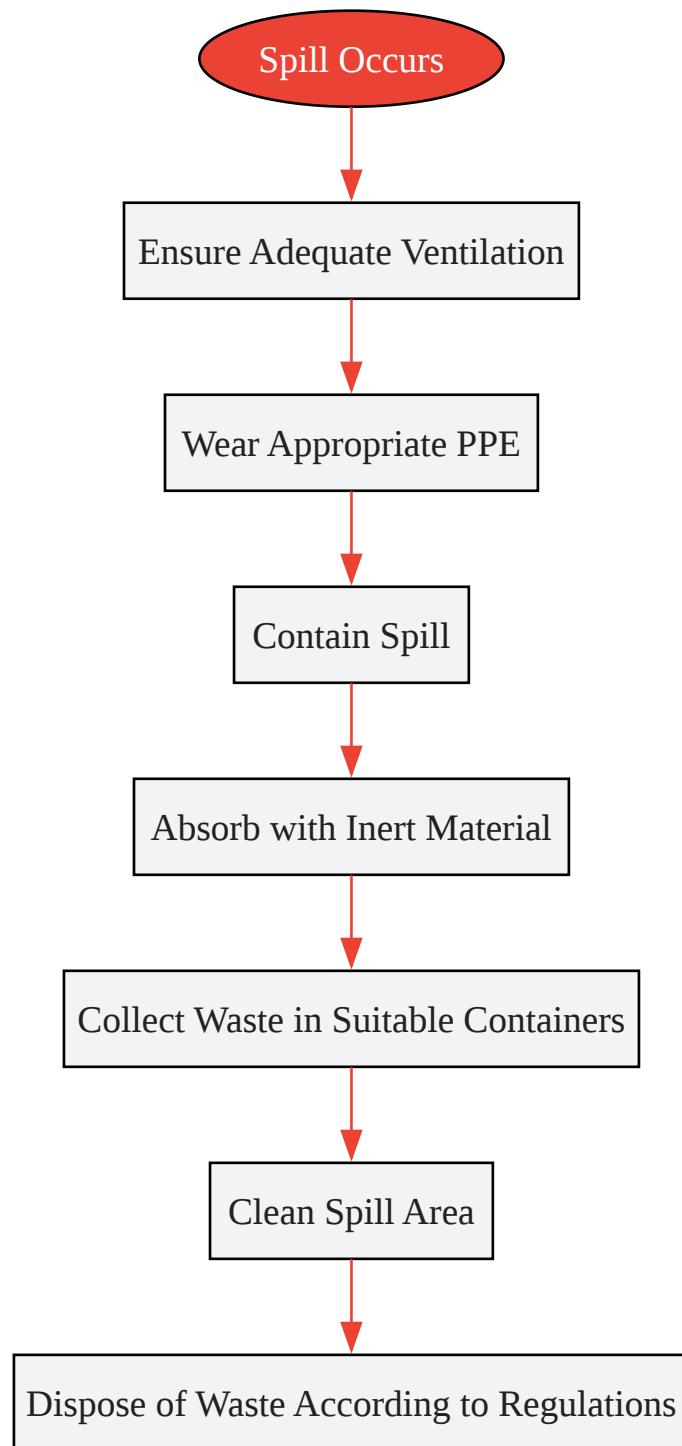
First Aid Measures

- If on skin: Wash off immediately with plenty of water for at least 15 minutes.[6] Get medical attention.[6]
- If in eyes: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[6] Get medical attention.[6]
- If inhaled: Move person to fresh air.[10] If breathing is difficult, give oxygen.[10] Get medical attention.[10]
- If swallowed: Clean mouth with water. Do NOT induce vomiting. Get medical attention.[7]

Spill and Leak Procedures

In case of a spill, adhere to the following steps:

- Ensure adequate ventilation.[6]
- Wear appropriate personal protective equipment.[6]
- Contain the spill. Prevent further leakage or spillage if safe to do so.[10]
- Absorb the spill. Use inert material (e.g., sand, vermiculite) to absorb the spill.[8]
- Collect the waste. Sweep up and shovel into suitable containers for disposal.[6][7]
- Clean the area.
- Avoid runoff into drains and waterways.[8]



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Figure 2: Spill Response Workflow.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[6]
- Hazardous Combustion Products: Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO) and carbon dioxide (CO₂).[6][7]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[7]

Disposal Considerations

Dispose of waste and contaminated materials in accordance with local, regional, and national regulations. Do not empty into drains.[7] Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[7]

This guide is intended to provide comprehensive storage and handling information for **Methyl 4-(hydroxymethyl)cyclohexanecarboxylate**. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier for the most detailed and up-to-date information.

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- To cite this document: BenchChem. [Storage and handling guidelines for Methyl 4-(hydroxymethyl)cyclohexanecarboxylate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b180981#storage-and-handling-guidelines-for-methyl-4-hydroxymethyl-cyclohexanecarboxylate>]

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